

D-[2-13C]xylose Proper Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: D-[2-13C]xylose

CAS No.: 131771-69-2

Cat. No.: B584055

[Get Quote](#)

Executive Summary & Core Directive

Status: Non-Hazardous / Stable Isotope (Non-Radioactive) Primary Hazard: Combustible Dust (if finely dispersed) Disposal Class: Non-Regulated Organic Waste (unless contaminated with hazardous solvents/biologicals)

Critical Distinction: **D-[2-13C]xylose** contains a stable carbon-13 isotope. It produces no ionizing radiation. It must NOT be disposed of in radioactive waste streams (e.g.,

C or

H bins). Misclassifying this material as radioactive waste incurs unnecessary disposal costs (~10-20x higher) and complicates regulatory inventory tracking.

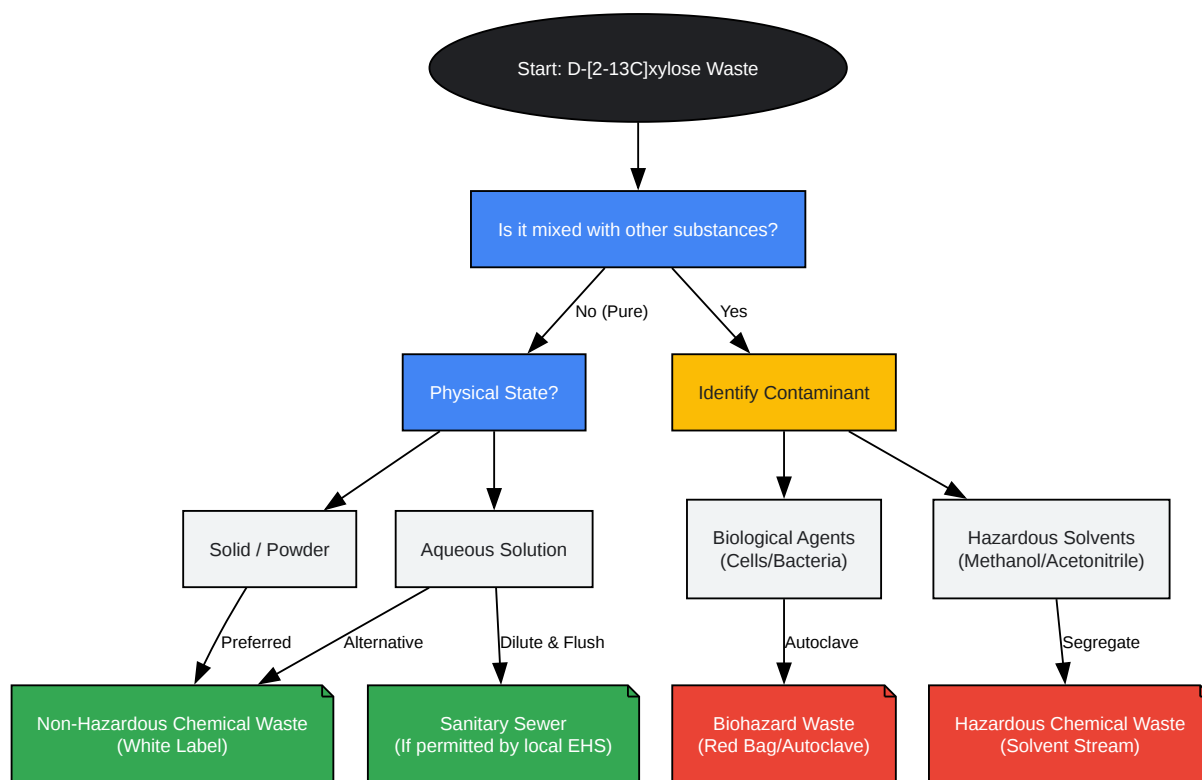
Safety Profile & Regulatory Classification

Before initiating disposal, verify the material state. The following data validates the non-hazardous classification.

Parameter	Specification	Regulatory Implication
CAS Number	58-86-6 (Unlabeled parent)	Standard chemical inventory tracking.
Isotope Type	Stable Carbon-13 (C)	Non-Radioactive. No decay, no half-life.
Toxicity	LD50 > 23,000 mg/kg (Rat, Oral)	Non-toxic. Safe for standard handling.[1]
Flammability	Combustible Solid	Avoid generating dust clouds during transfer.
Environmental	Readily Biodegradable	Low environmental impact; sewer-safe in many jurisdictions.

Disposal Decision Matrix

Use this logic flow to determine the correct waste stream. The presence of other contaminants determines the disposal path, not the xylose itself.



[Click to download full resolution via product page](#)

Figure 1: Logical pathway for determining the appropriate waste stream based on mixture composition.

Detailed Disposal Protocols

Protocol A: Pure Solid Waste (Powder)

Context: Expired stock or excess weighing powder. Goal: Prevent "unknown white powder" panic among facilities staff while avoiding expensive hazardous waste streams.

- Containerization:

- Do NOT throw loose powder into the general trash. This triggers "suspicious substance" protocols.
- Place the **D-[2-13C]xylose** in a clear, sealable secondary container (e.g., Ziploc bag or screw-top jar).
- Labeling:
 - Apply a label reading: "Non-Hazardous Chemical Waste: **D-[2-13C]xylose**."
 - Explicitly write "Non-Radioactive" on the label to prevent confusion during EHS audits.
- Disposal:
 - Place the sealed container into your lab's Non-Hazardous Waste Drum.
 - Alternative: If your facility permits, small quantities (<100g) can be dissolved in water and flushed (see Protocol B).

Protocol B: Aqueous Solutions (Buffers/Media)

Context: Leftover stock solutions or metabolic media containing **D-[2-13C]xylose**. Goal: Safe discharge via sanitary sewer.

- Verification: Ensure the solution contains no heavy metals, azides, or organic solvents >1%.
- Dilution:
 - Run the water tap to establish a steady flow.
 - Pour the solution slowly into the sink.
 - Ratio: Flush with approximately 50 volumes of water for every 1 volume of waste.
- Rinsing: Triple-rinse the empty container with water, pouring the rinsate down the drain.
- Container: Deface the label on the empty bottle and recycle as glass/plastic.

Protocol C: Mixed Hazardous Waste (Solvents)

Context: HPLC waste or extraction layers where xylose is mixed with Acetonitrile, Methanol, or Chloroform. Goal: Compliance with RCRA (Resource Conservation and Recovery Act).

- Segregation: Do not mix with aqueous non-hazardous waste.
- Collection: Collect in a designated "Flammable/Organic Solvent" waste carboy.
- Labeling:
 - List the solvent constituents (e.g., "Acetonitrile 50%, Water 50%").
 - List "Trace **D-[2-13C]xylose**" as a constituent.
- Hand-off: Cap tightly and request EHS pickup.

Protocol D: Biological Waste (Metabolic Studies)

Context: Cell culture media or lysates containing the tracer. Goal: Sterilization of biological agents.

- Classification: The biological hazard (bacteria/cells) supersedes the chemical nature of the sugar.
- Treatment:
 - Liquid: Add bleach to 10% final concentration, let sit for 30 minutes, then drain disposal.
 - Solid (Plates/Flasks): Place in Red Biohazard Bag.
- Autoclave: Process according to standard biological waste protocols (e.g., 121°C, 15 psi, 30 min). The stable isotope will remain intact but is environmentally benign.[\[2\]](#)

Waste Containerization Workflow

The following diagram illustrates the physical handling process to ensure chain-of-custody and safety compliance.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for physical packaging and labeling of stable isotope waste.

Emergency Procedures (Spill Response)

Although **D-[2-13C]xylose** is non-hazardous, spills should be managed professionally to maintain laboratory hygiene.

- Dry Spill (Powder):
 - Do not use compressed air. This creates a dust cloud (inhalation nuisance/combustion risk).
 - Use a wet paper towel or HEPA vacuum to collect the powder.
 - Place waste in a sealed bag and dispose of as Protocol A.
- Wet Spill:
 - Absorb with standard paper towels or absorbent pads.
 - Clean the surface with water to remove sticky residue (sugar supports bacterial growth if left uncleaned).

References

- U.S. Environmental Protection Agency (EPA). (2010).[3] Removal of Saccharin and Its Salts From the Lists of Hazardous Constituents. Federal Register. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. prod-docs.megazyme.com](https://prod-docs.megazyme.com) [prod-docs.megazyme.com]
- [2. How to Dispose the Waste from Isotope Labeling](#) [[bocsci.com](https://www.bocsci.com)]
- [3. Federal Register :: Hazardous Waste Management System; Identification and Listing of Hazardous Waste; Removal of Saccharin and Its Salts From the Lists of Hazardous Constituents, Hazardous Wastes, and Hazardous Substances](#) [[federalregister.gov](https://www.federalregister.gov)]
- To cite this document: BenchChem. [D-[2-13C]xylose Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584055/docs#d-2-13c-xylose-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)